

Poly(1,4-phenylene ether-ether-sulfone): A Comprehensive Technical Review

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Compound of Interest

Compound Name: Poly(1,4-phenylene ether-ether-sulfone)

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An In-depth Guide for Researchers and Scientists

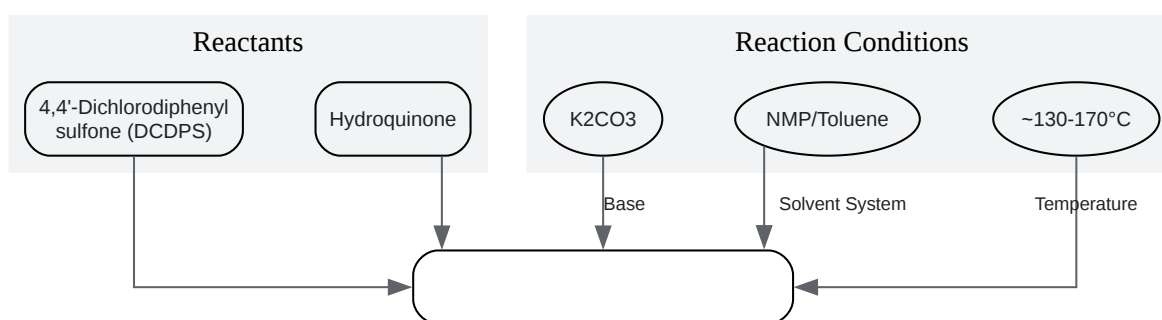
Poly(1,4-phenylene ether-ether-sulfone) (PEES), a prominent member of the poly(arylene ether sulfone) family, is a high-performance amorphous thermoplastic renowned for its exceptional combination of thermal stability, mechanical strength, and chemical resistance.[1][2][3][4] These properties make it a material of choice for demanding applications, particularly in the fabrication of advanced membranes for separation processes, as well as in the aerospace, automotive, and medical industries.[2][5] This technical guide provides a comprehensive literature review of PEES, focusing on its synthesis, properties, and key experimental protocols, tailored for researchers, scientists, and professionals in drug development and material science.

Synthesis of Poly(1,4-phenylene ether-ether-sulfone)

The primary route for synthesizing PEES is through nucleophilic aromatic substitution (SNAr) polycondensation.[2] This method typically involves the reaction of a dihalogenated monomer,

activated by an electron-withdrawing sulfone group, with a bisphenol salt in a polar aprotic solvent at elevated temperatures.[6]

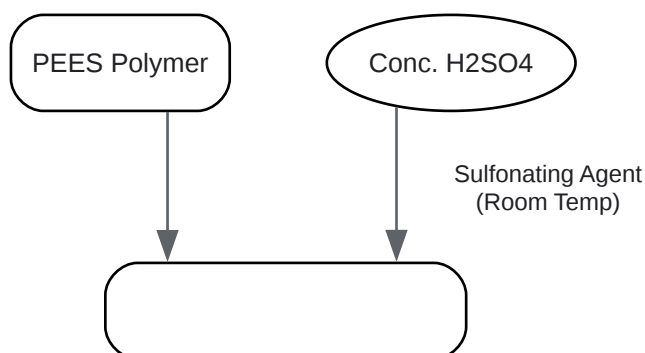
A common synthesis pathway involves the polycondensation of 4,4'-dichlorodiphenyl sulfone (DCDPS) with hydroquinone. The reaction is carried out in the presence of a weak base, such as potassium carbonate, which facilitates the in-situ formation of the phenoxide salt. Water generated during the reaction is typically removed by azeotropic distillation with a solvent like toluene to drive the polymerization to completion.[6]



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Figure 1: Synthesis of PEES via Nucleophilic Aromatic Polycondensation.

For applications requiring enhanced hydrophilicity and ion-exchange properties, such as in fuel cell membranes, PEES can be functionalized through post-sulfonation.[7] This is typically achieved by reacting the polymer with a sulfonating agent, such as concentrated sulfuric acid. [8] The sulfonic acid groups are introduced onto the aromatic rings of the polymer backbone.[9]



[Click to download full resolution via product page](#)**Figure 2:** Post-sulfonation of PEES.

Properties of Poly(1,4-phenylene ether-ether-sulfone)

PEES is characterized by its rigid backbone structure, which imparts high thermal stability and mechanical strength.[1][3] The ether linkages provide a degree of flexibility, making the polymer processable.[10]

Physical and Mechanical Properties

PEES is a strong, rigid, and ductile polymer with excellent creep resistance at room temperature.[11] It is known for its dimensional stability at elevated temperatures.[3][11]

Property	Value	Units
Density	1.37 - 1.46	g/cm ³ [11][12]
Tensile Strength	67.6 - 95.2	MPa[11]
Yield Strength	84.1 - 89.6	MPa[11]
Elongation at Break	6 - 80	%[11]
Young's Modulus	2.41 - 2.83	GPa[11]

Table 1: Summary of Mechanical and Physical Properties of PEES.

Thermal Properties

The thermal stability of PEES is one of its most critical attributes. The sulfone groups in the polymer backbone are very stiff, leading to a high glass transition temperature (T_g).[10] Aromatic poly(ether sulfones) exhibit excellent resistance to hydrolysis and oxidation.[4]

Property	Value	Units
Glass Transition Temperature (Tg)	192	°C ^[13]
Heat Deflection Temperature (1.8 MPa)	204 - 207	°C
Decomposition Temperature	400 - 584	°C
Coefficient of Thermal Expansion	55	μm/m°C ^[3]

Table 2: Summary of Thermal Properties of PEES.

Chemical Resistance

PEES exhibits good resistance to a wide range of chemicals, including many organic solvents, acids, and bases.^[1] However, it can be susceptible to attack by strong oxidizing agents and some chlorinated hydrocarbons.^[1] The chemical resistance is also dependent on factors such as stress levels and temperature.

Chemical Agent	Resistance
Acids	
Acetic Acid (Glacial, 90%, 30%, 10%)	Resistant
Hydrochloric Acid (Concentrated)	Resistant
Nitric Acid (Concentrated)	Resistant
Sulfuric Acid (Concentrated)	Resistant
Strong Oxidizing Mineral Acids	Attacked
Alcohols	
Amyl Alcohol	Resistant
Benzyl Alcohol (100%)	Not Resistant
Aromatic Hydrocarbons	
Benzene	Limited Resistance
Toluene	Limited Resistance
Xylene	Limited Resistance
Halogenated Hydrocarbons	
Chloroform	Not Resistant
Methylene Chloride	Not Resistant
Ketones	
Acetone	Not Resistant
Cyclohexanone	Not Resistant
Other	
Water / Steam	Excellent Resistance[10]
Aqueous solutions of salts, acids, and alkalis	Generally Resistant

Table 3: Chemical Resistance of PEES. (Data based on immersion tests of unstressed samples at room temperature unless otherwise noted).

Experimental Protocols

This section provides detailed methodologies for the synthesis, characterization, and processing of PEES, based on procedures reported in the literature.

Synthesis of Poly(1,4-phenylene ether-ether-sulfone)

This protocol describes a typical procedure for the synthesis of PEES via nucleophilic aromatic substitution polycondensation.

Materials:

- 4,4'-Dichlorodiphenyl sulfone (DCDPS)
- Hydroquinone (BP)
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-dimethylacetamide (DMAc), anhydrous
- Toluene

Procedure:

- To a three-neck flask equipped with a mechanical stirrer, a Dean-Stark trap, a condenser, and a nitrogen inlet, add 4,4'-dichlorodiphenyl sulfone, hydroquinone, potassium carbonate, and DMAc.[\[2\]](#)
- Add toluene to the reaction mixture to serve as an azeotroping agent for water removal.[\[2\]](#)
- Heat the reaction mixture to approximately 135°C and reflux with continuous stirring for about 6 hours. Water will be removed azeotropically and collected in the Dean-Stark trap.[\[2\]](#)
- After the removal of water, distill off the toluene and increase the reaction temperature to around 165°C.[\[2\]](#)

- Maintain the reaction at this temperature for approximately 18 hours to allow for polymerization.[2]
- Cool the viscous reaction mixture and dilute with DMAc.[2]
- Precipitate the polymer by pouring the solution into a large excess of distilled water with vigorous stirring.[2]
- Wash the precipitated polymer several times with distilled water to remove any residual solvent and salts.[2]
- Dry the final polymer product in a vacuum oven at an elevated temperature (e.g., 120°C) for 24 hours.[2]

Post-Sulfonation of PEES

This protocol outlines the sulfonation of the synthesized PEES.

Materials:

- **Poly(1,4-phenylene ether-ether-sulfone) (PEES)**
- Concentrated sulfuric acid (98%)

Procedure:

- Dissolve a known amount of dried PEES polymer (e.g., 2 grams) in a specific volume of concentrated sulfuric acid (e.g., 20 mL) at room temperature with stirring.[8]
- Continue stirring the solution at room temperature for a predetermined time to achieve the desired degree of sulfonation. The reaction time can be varied to control the ion exchange capacity.
- Precipitate the sulfonated polymer (SPEES) by slowly pouring the reaction mixture into a large volume of ice-cold deionized water with constant stirring.
- Filter the precipitated SPEES and wash it repeatedly with deionized water until the washings are neutral (pH 7).

- Dry the sulfonated polymer in a vacuum oven at 100°C for 24 hours.

Characterization of PEES

Thermogravimetric Analysis (TGA):

- Purpose: To determine the thermal stability and decomposition temperature of the polymer.
- Sample Preparation: A small amount of the dried polymer (typically 5-10 mg) is placed in a TGA sample pan (e.g., alumina or platinum).
- Typical Conditions: The sample is heated from room temperature to a high temperature (e.g., 800°C) at a constant heating rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen) or in air. The mass loss of the sample is recorded as a function of temperature.

Differential Scanning Calorimetry (DSC):

- Purpose: To determine the glass transition temperature (T_g) and other thermal transitions.
- Sample Preparation: A small amount of the dried polymer (typically 5-10 mg) is sealed in an aluminum DSC pan.
- Typical Conditions: The sample is subjected to a heat-cool-heat cycle. For example, it is heated from room temperature to a temperature above its expected T_g (e.g., 250°C) at a heating rate of 10°C/min, then cooled at the same rate, and then reheated. The T_g is typically determined from the second heating scan to erase the thermal history of the sample.

Fourier-Transform Infrared (FTIR) Spectroscopy:

- Purpose: To identify the functional groups present in the polymer structure.
- Sample Preparation (KBr Pellet Method):
 - Finely grind a small amount of the dried polymer sample (1-2 mg) with spectroscopic grade potassium bromide (KBr) powder (100-200 mg) using an agate mortar and pestle.
 - Place the mixture into a pellet die.

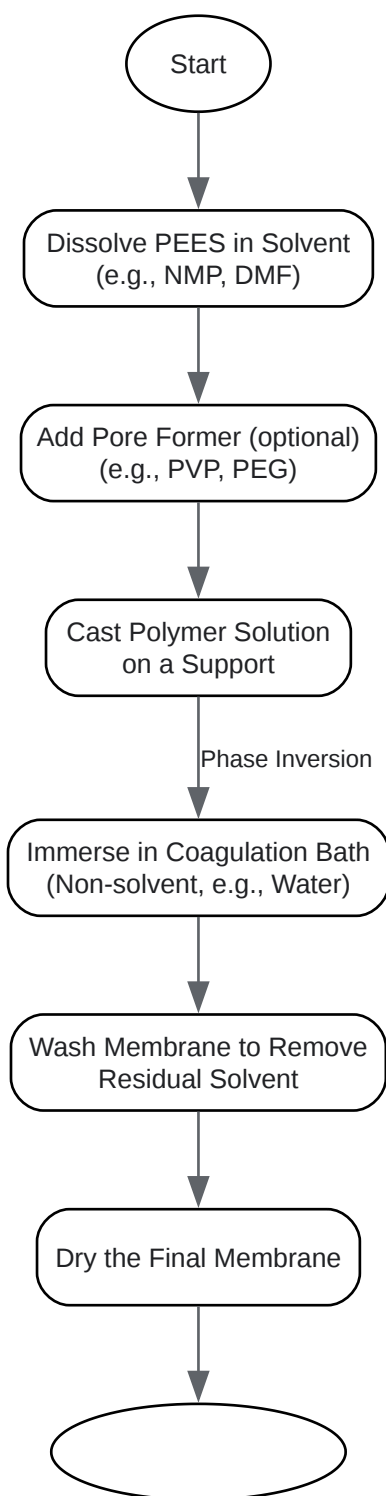
- Apply pressure (several tons) using a hydraulic press to form a thin, transparent pellet.
- Analysis: The KBr pellet is placed in the sample holder of the FTIR spectrometer, and the infrared spectrum is recorded.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To elucidate the detailed chemical structure of the polymer.
- Sample Preparation (Solution-State NMR):
 - Dissolve an appropriate amount of the polymer (e.g., 10-20 mg for ^1H NMR) in a deuterated solvent (e.g., deuterated dimethyl sulfoxide, DMSO- d_6) in a small vial.
 - Transfer the solution to an NMR tube.
- Sample Preparation (Solid-State NMR): For insoluble polymers, solid-state NMR can be used. The powdered polymer sample is packed into a solid-state NMR rotor.
- Analysis: The NMR spectrum is acquired using a high-field NMR spectrometer. Techniques like ^1H NMR and ^{13}C NMR provide information about the different types of protons and carbons in the polymer structure.

Membrane Preparation via Phase Inversion

PEES is widely used to fabricate membranes for applications like ultrafiltration and as supports for thin-film composite membranes. The non-solvent induced phase separation (NIPS) or immersion precipitation method is a common technique.[\[3\]](#)[\[7\]](#)



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Figure 3: Workflow for PEES Membrane Preparation via Phase Inversion.

Experimental Protocol for Membrane Preparation

Materials:

- **Poly(1,4-phenylene ether-ether-sulfone) (PEES)**
- Solvent: N-methyl-2-pyrrolidone (NMP) or N,N-dimethylformamide (DMF)
- Pore-forming additive (optional): Polyvinylpyrrolidone (PVP) or Polyethylene glycol (PEG)
- Non-solvent: Deionized water

Procedure:

- Dry the PEES polymer in a vacuum oven to remove any moisture.
- Prepare the casting solution by dissolving a specific concentration of PEES (e.g., 15-25 wt%) and any additives in the chosen solvent. Stir until a homogeneous solution is obtained.
- Cast the polymer solution onto a smooth, flat support (e.g., a glass plate) using a casting knife to ensure a uniform thickness.^[3]
- Immediately immerse the cast film and support into a coagulation bath containing the non-solvent (deionized water).
- Phase inversion occurs as the solvent from the polymer solution diffuses into the non-solvent bath, and the non-solvent diffuses into the polymer film, causing the polymer to precipitate and form a porous membrane structure.
- Keep the membrane in the coagulation bath for a sufficient time to ensure complete phase separation.
- Transfer the membrane to a fresh deionized water bath and store for at least 24 hours to remove any residual solvent.
- The membrane can then be dried for characterization or stored in water for use.

Conclusion

Poly(1,4-phenylene ether-ether-sulfone) is a versatile high-performance polymer with a well-established synthesis route and a desirable profile of thermal, mechanical, and chemical properties. Its processability, particularly into membranes, has led to its widespread use in various separation and purification technologies. The ability to tailor its properties, such as hydrophilicity, through post-synthesis modifications like sulfonation, further expands its applicability in advanced technologies, including fuel cells and biomedical devices. This guide has provided a foundational overview and detailed experimental protocols to aid researchers and scientists in the exploration and application of this remarkable material.

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